

Overcoming P3FI-63 low solubility in aqueous solutions

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Compound of Interest				
Compound Name:	P3FI-63			
Cat. No.:	B2705544	Get Quote		

Technical Support Center: P3FI-63

This technical support center provides researchers, scientists, and drug development professionals with guidance on overcoming the low aqueous solubility of **P3FI-63**, a KDM3B inhibitor.

Frequently Asked Questions (FAQs)

Q1: What is P3FI-63 and why is its solubility a concern?

A1: **P3FI-63** is a small molecule inhibitor of KDM3B, a histone lysine demethylase, and it has demonstrated anti-tumor activity.[1][2] Its low solubility in aqueous solutions presents a significant challenge for in vitro and in vivo experiments, potentially leading to precipitation, inaccurate dosing, and reduced bioavailability.[3]

Q2: What is the primary solvent for dissolving **P3FI-63**?

A2: The primary recommended solvent for creating a stock solution of **P3FI-63** is dimethyl sulfoxide (DMSO).[1] It is highly soluble in DMSO, reaching a concentration of 100 mg/mL (371.33 mM).[1] For optimal results, using newly opened, anhydrous DMSO is recommended, as hygroscopic DMSO can negatively impact solubility.[1]

Q3: Can I dissolve **P3FI-63** directly in aqueous buffers like PBS?



A3: It is not recommended to dissolve **P3FI-63** directly in aqueous buffers like Phosphate-Buffered Saline (PBS) due to its low aqueous solubility. Direct dissolution will likely result in poor solubility and precipitation. A concentrated stock solution in DMSO should be prepared first and then diluted into the aqueous experimental medium.

Q4: What are the storage recommendations for **P3FI-63** stock solutions?

A4: **P3FI-63** stock solutions in solvent should be stored at -80°C for up to 6 months or at -20°C for up to 1 month.[1][4] It is important to protect the solutions from light.[1][4] To avoid repeated freeze-thaw cycles, it is advisable to aliquot the stock solution into smaller volumes.[4]

Q5: Is there a more soluble analog of **P3FI-63** available?

A5: Yes, a chemical analog named P3FI-90 has been developed with improved solubility and potency.[3][5] P3FI-90 also targets KDM3B and may be a suitable alternative for experiments where solubility is a limiting factor.[3][6]

Troubleshooting Guide

This guide addresses common issues encountered when working with **P3FI-63** in aqueous solutions.

Troubleshooting & Optimization

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Problem	Possible Cause	Suggested Solution
Precipitation upon dilution of DMSO stock in aqueous media.	The concentration of P3FI-63 in the final aqueous solution exceeds its solubility limit.	- Increase the percentage of DMSO in the final solution (be mindful of solvent tolerance of your experimental system) Use a co-solvent formulation (see Table 2 and Experimental Protocols) Vigorously vortex or mix the solution during the dilution process Perform a serial dilution of the DMSO stock in the aqueous medium.
Cloudy or hazy solution after dilution.	Formation of fine precipitates or colloids.	- Use sonication to aid dissolution after dilution.[1]- Gently warm the solution (ensure temperature stability of P3FI-63 and other components) Filter the final solution through a 0.22 µm filter to remove any undissolved particles (note that this may reduce the effective concentration).
Inconsistent experimental results.	Inaccurate concentration of P3FI-63 due to precipitation or poor dissolution.	- Prepare fresh dilutions for each experiment Visually inspect solutions for any signs of precipitation before use Consider using a formulation with co-solvents to ensure complete dissolution (see Table 2).
Difficulty dissolving the solid P3FI-63 in DMSO.	The compound may require energy to fully dissolve.	- Use ultrasonic agitation to facilitate the dissolution of P3FI-63 in DMSO.[1]



Quantitative Data Summary

Table 1: P3FI-63 Properties and Stock Solution Parameters

Parameter	Value	Reference
Molecular Weight	269.30 g/mol	[1]
Formula	C15H15N3O2	[1]
CAS Number	931596-95-1	[1]
Appearance	White to off-white solid	[1]
Solubility in DMSO	100 mg/mL (371.33 mM)	[1]

Table 2: Formulations for Enhanced Aqueous Solubility of P3FI-63

Formulation Protocol	Composition	Achieved Solubility	Reference
Protocol 1	10% DMSO, 40% PEG300, 5% Tween- 80, 45% Saline	≥ 5 mg/mL (18.57 mM)	[1]
Protocol 2	10% DMSO, 90% (20% SBE-β-CD in Saline)	≥ 5 mg/mL (18.57 mM)	[1]
Protocol 3	10% DMSO, 90% Corn Oil	≥ 5 mg/mL (18.57 mM)	[1]

Experimental Protocols

Protocol 1: Preparation of a P3FI-63 Stock Solution in DMSO

- Weigh the desired amount of **P3FI-63** solid in a sterile microcentrifuge tube.
- Add the appropriate volume of anhydrous DMSO to achieve the desired concentration (e.g., for a 10 mM stock, add 3.7133 mL of DMSO to 1 mg of P3FI-63).



- · Vortex the solution vigorously.
- If necessary, place the tube in an ultrasonic water bath for 5-10 minutes to ensure complete dissolution.
- Visually inspect the solution to confirm that no solid particles remain.
- Aliquot the stock solution into smaller volumes and store as recommended (-80°C for long-term, -20°C for short-term, protected from light).

Protocol 2: Preparation of an Aqueous Working Solution using Co-solvents (Based on Formulation Protocol 1)

This protocol is intended for preparing a more soluble formulation of **P3FI-63** for in vivo or in vitro applications where higher concentrations in a more aqueous environment are needed.

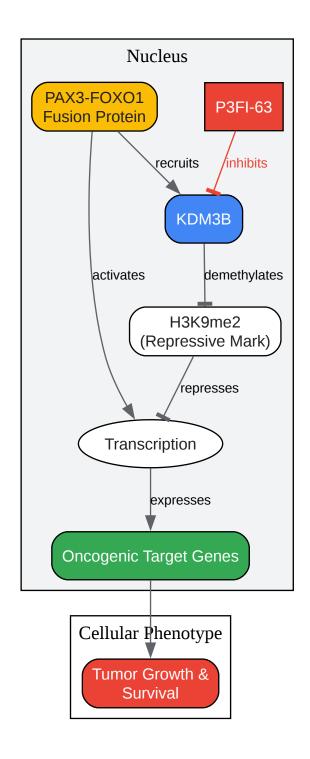
- Prepare a concentrated stock of P3FI-63 in DMSO (e.g., 50 mg/mL).
- In a sterile tube, add the solvents in the following order, mixing after each addition:
 - 10% of the final volume with your **P3FI-63** DMSO stock.
 - 40% of the final volume with PEG300.
 - 5% of the final volume with Tween-80.
 - 45% of the final volume with saline.
- Vortex the final solution thoroughly to ensure homogeneity. The resulting solution should be clear.

Visualizations









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